

# Sulfamic Acid in Protecting Group Chemistry: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: *Sulfamic acid*

Cat. No.: *B1682700*

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For researchers, scientists, and drug development professionals, this document provides a detailed overview of the applications of **sulfamic acid** in protecting group chemistry. It includes comprehensive application notes, experimental protocols, and quantitative data for key transformations.

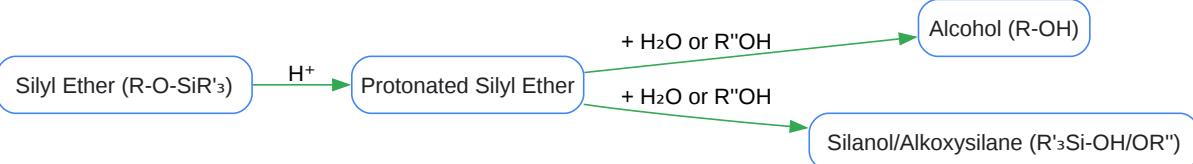
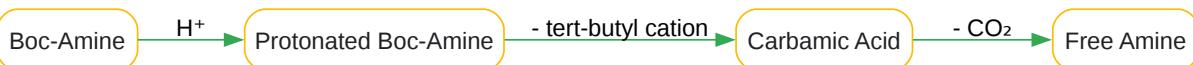
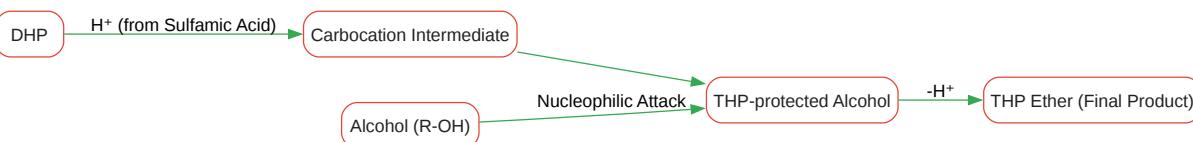
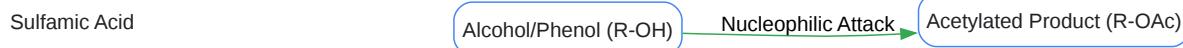
**Sulfamic acid** ( $\text{H}_2\text{NSO}_3\text{H}$ ) has emerged as a versatile, eco-friendly, and cost-effective solid acid catalyst in organic synthesis.<sup>[1][2]</sup> Its non-corrosive, non-hygroscopic, and stable nature makes it an attractive alternative to conventional acid catalysts.<sup>[3]</sup> This document explores its utility in the protection and deprotection of common functional groups, providing detailed methodologies and data to support its application in research and development.

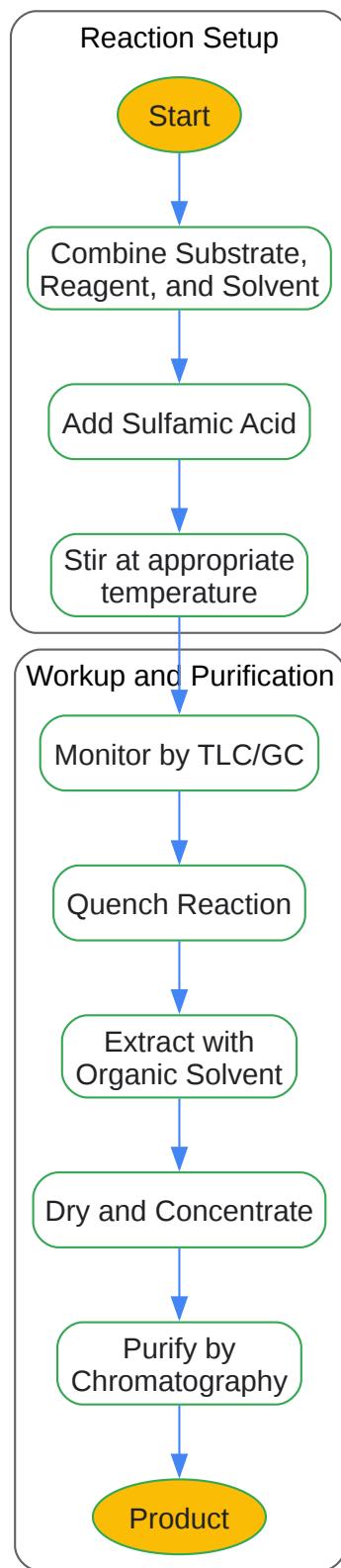
## Application Note 1: Sulfamic Acid-Catalyzed Acetylation of Alcohols and Phenols

The acetylation of alcohols and phenols is a fundamental transformation for the protection of hydroxyl groups. **Sulfamic acid** serves as an efficient catalyst for this reaction, offering high yields under mild conditions.

## Reaction Mechanism

The reaction proceeds via the activation of acetic anhydride by **sulfamic acid**, followed by nucleophilic attack of the alcohol or phenol.





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## References

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